

Essential Safety and Disposal Procedures for PND-1186

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PND-1186

Cat. No.: B1684527

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This guide provides crucial safety, handling, and disposal information for **PND-1186**, a potent focal adhesion kinase (FAK) inhibitor used in laboratory research. Adherence to these procedures is vital for the safety of laboratory personnel and to ensure compliance with environmental regulations. This document is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

PND-1186 is a hazardous substance that requires careful handling. All personnel must be equipped with appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All handling of this substance should occur within a certified chemical fume hood to minimize inhalation exposure.

Hazard Identification and Classification:

PND-1186 is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4).[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2).[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A).[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3).[1]

- Very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity - Category 1; Chronic aquatic toxicity - Category 1).

Chemical and Physical Properties

A thorough understanding of the chemical's properties is fundamental to its safe handling and disposal.

| Property | Value |
|-------------------|---|
| Chemical Name | 2-[[2-[[2-Methoxy-4-(4-morpholinyl)phenyl]amino]-5-(trifluoromethyl)-4-pyridinyl]amino]-N-methylbenzamide |
| Synonyms | VS-4718, SR-2516 |
| Molecular Formula | C ₂₅ H ₂₆ F ₃ N ₅ O ₃ |
| Molecular Weight | 501.51 g/mol [2] |
| CAS Number | 1061353-68-1[2] |
| Solubility | Soluble to 100 mM in DMSO.[2] |
| Storage | Store at -20°C.[2] |

Detailed Disposal Protocol

The recommended method for the disposal of **PND-1186** is through a licensed hazardous waste disposal company. Due to its chemical structure, which includes a halogenated pyridine ring, high-temperature incineration is the preferred final disposal method to prevent the formation of toxic byproducts.

Step-by-Step Waste Collection and Preparation for Disposal:

- Segregation: Collect waste **PND-1186** and any contaminated materials (e.g., gloves, weighing paper, contaminated glassware) in a dedicated, properly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

- Containerization: Use a high-density polyethylene (HDPE) or other compatible container for waste collection. The container must be securely sealed.
- Labeling: Affix a hazardous waste label to the container before adding any waste. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**PND-1186**" or "2-[[2-[[2-Methoxy-4-(4-morpholinyl)phenyl]amino]-5-(trifluoromethyl)-4-pyridinyl]amino]-N-methylbenzamide."
 - The specific hazards (e.g., "Toxic," "Irritant," "Environmental Hazard").
 - The date the waste was first added to the container.
- Storage: Store the waste container in a designated, well-ventilated, and cool, dry area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. [\[1\]](#) Ensure the storage area is secure and accessible only to authorized personnel.
- Arranging for Disposal: Contact your institution's EHS office or a licensed hazardous waste disposal contractor to schedule a pickup. Provide the contractor with the Safety Data Sheet (SDS) for **PND-1186**.

Disposal of Contaminated Labware and Empty Containers:

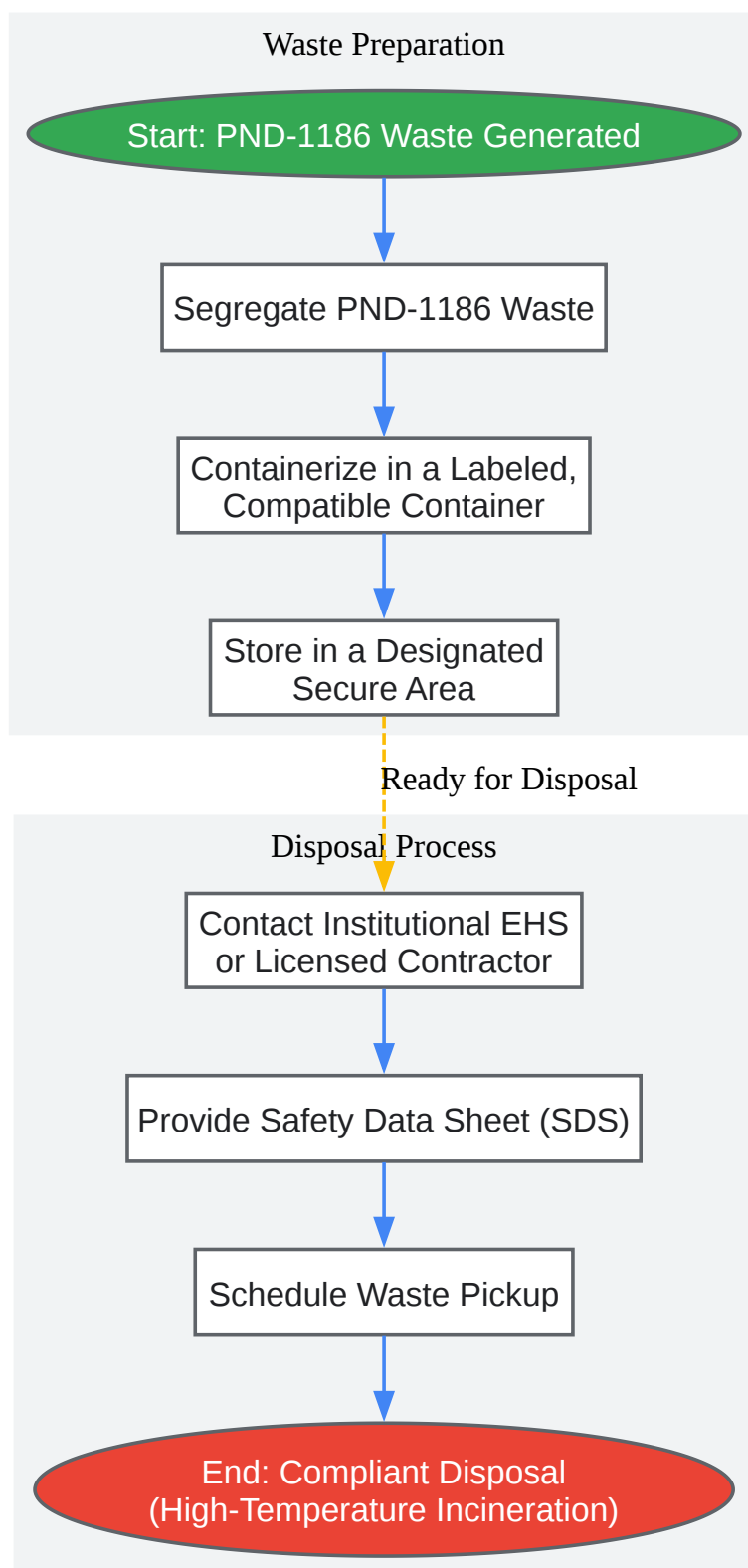
- Disposable Labware: Disposable items (e.g., pipette tips, tubes) that have come into contact with **PND-1186** should be considered hazardous waste and placed in the designated solid waste container.
- Non-Disposable Glassware: Decontaminate non-disposable glassware by triple rinsing with a suitable solvent (e.g., ethanol or acetone). The solvent rinsate must be collected as hazardous waste.
- Empty Containers: An "empty" container that held **PND-1186** is still considered hazardous waste until it has been properly decontaminated (triple rinsed).

Spill Management

In the event of a spill:

- **Evacuate and Ventilate:** Restrict access to the spill area and ensure it is well-ventilated.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a respirator if necessary, before attempting to clean the spill.
- **Containment:** For liquid spills, use an inert absorbent material (e.g., vermiculite, dry sand) to contain the spill. For solid spills, carefully sweep the material to avoid generating dust.
- **Collection:** Collect the absorbed material and contaminated debris into a labeled hazardous waste container.
- **Decontamination:** Clean the spill area with an appropriate solvent, and dispose of all contaminated cleaning materials as hazardous waste.

Workflow for Proper Disposal of PND-1186



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Caption: Workflow for the proper disposal of **PND-1186**.

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References

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